

# An In-depth Technical Guide to the Chemical Properties of Sulfacetamide-13C6

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## Compound of Interest

Compound Name: Sulfacetamide 13C6

Cat. No.: B15560385

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of Sulfacetamide-13C6. This stable isotope-labeled compound is a critical tool in pharmacokinetic and metabolic studies, serving as an internal standard for the quantification of sulfacetamide in complex biological matrices. This document outlines its physicochemical characteristics, provides detailed experimental protocols, and illustrates key biological pathways and analytical workflows.

## Core Chemical Properties

Sulfacetamide-13C6 is a stable isotope-labeled analog of the sulfonamide antibiotic, sulfacetamide. The six carbon atoms of the aniline ring are replaced with carbon-13 isotopes, resulting in a mass shift that allows for its differentiation from the unlabeled drug in mass spectrometry-based assays.

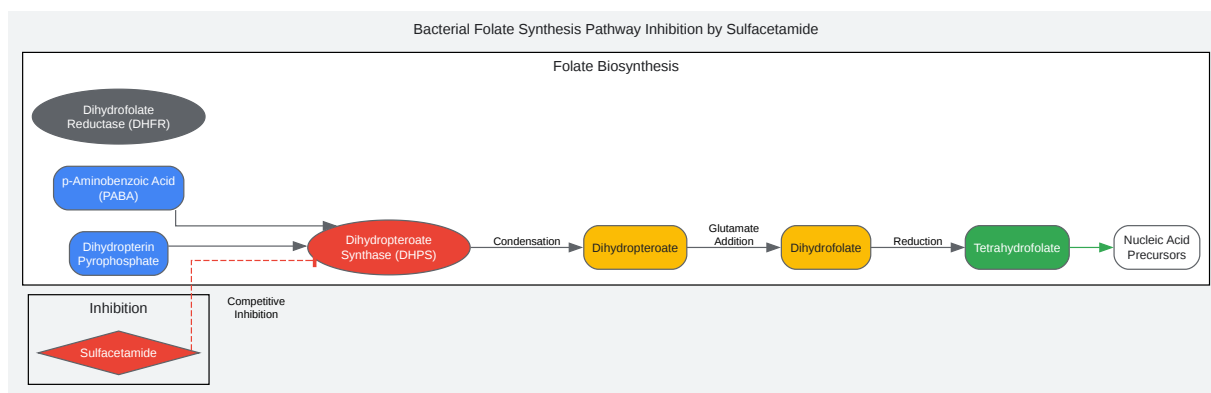
## Physicochemical Data

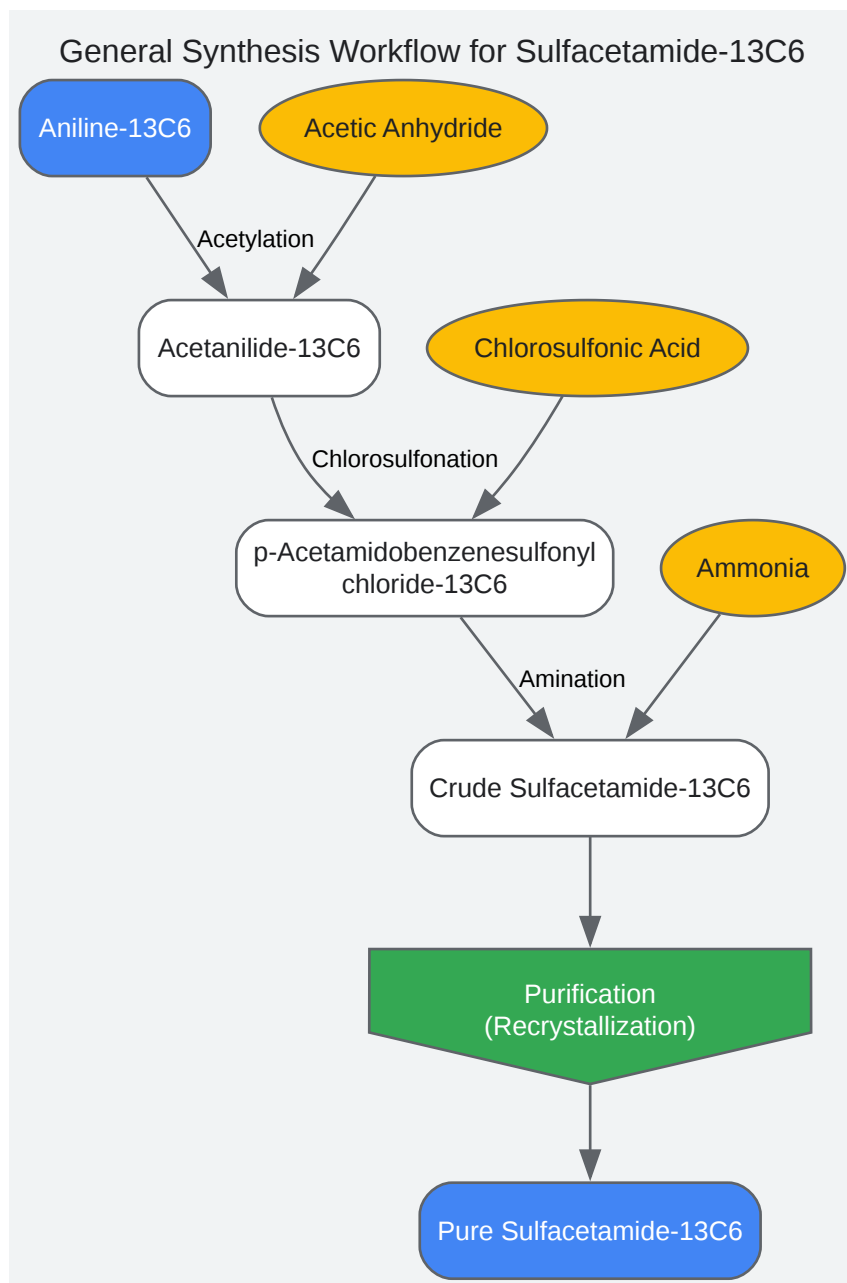
The incorporation of carbon-13 isotopes has a negligible effect on the physicochemical properties of the molecule. Therefore, the properties of unlabeled sulfacetamide are presented as a close approximation for Sulfacetamide-13C6.

Property	Value	Source
Molecular Formula	C <sub>2</sub> <sup>13</sup> C <sub>6</sub> H <sub>10</sub> N <sub>2</sub> O <sub>3</sub> S	LGC Standards
Molecular Weight	220.19 g/mol	LGC Standards
Accurate Mass	220.06	LGC Standards
Appearance	White to off-white solid/powder	--INVALID-LINK--
Melting Point	182-184 °C	--INVALID-LINK--
Solubility	Soluble in 150 parts water at 20°C, in 15 parts alcohol, and in 7 parts acetone. Soluble in mineral acids and solutions of alkali hydroxides and carbonates. Slightly soluble in ether; very slightly soluble in chloroform.	[1]
pKa1 (amino group)	1.8	[1]
pKa2 (sulfonamide group)	5.4	[1]

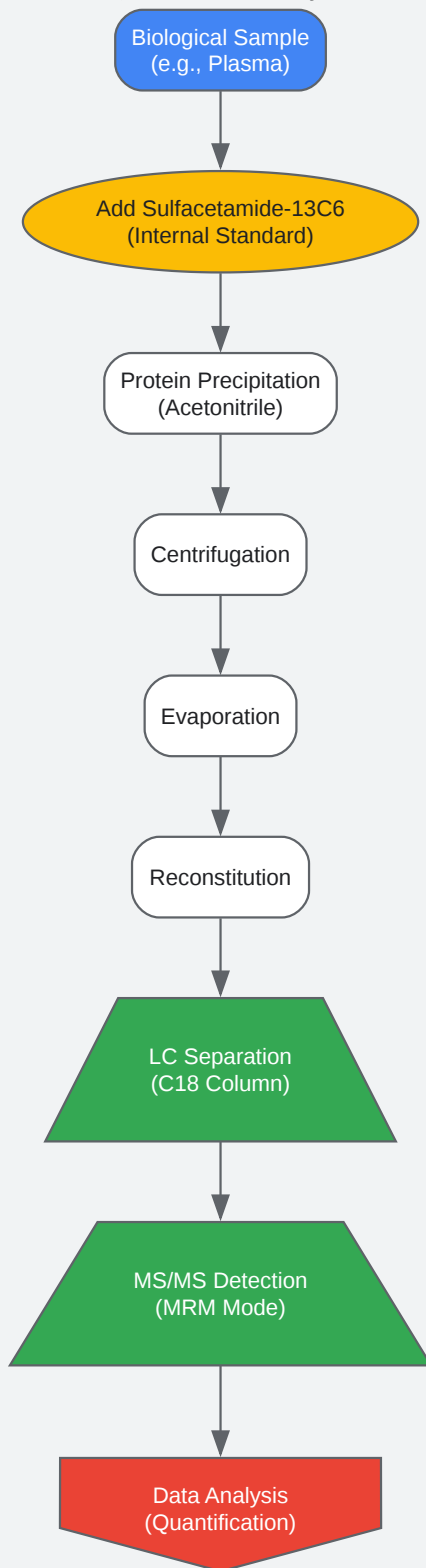
## Biological Activity and Mechanism of Action

Sulfacetamide is a competitive inhibitor of the bacterial enzyme dihydropteroate synthase (DHPS).[2][3][4] This enzyme catalyzes the condensation of para-aminobenzoic acid (PABA) with dihydropterin pyrophosphate to form dihydropteroate, a crucial step in the de novo synthesis of folate.[2] Folate is an essential cofactor for the synthesis of nucleic acids and amino acids. By blocking this pathway, sulfacetamide inhibits bacterial growth.[2] Mammalian cells are unaffected as they obtain folate from their diet.





## LC-MS/MS Quantitative Analysis Workflow

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## References

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